

Synonyms and alternative names for Methyltartronic acid

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Compound of Interest

Compound Name: *Methyltartronic acid*

Cat. No.: *B1607460*

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An In-depth Technical Guide to Methyltartronic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyltartronic acid**, also known as Isomalic acid. It covers its chemical identity, physicochemical properties, and potential biological significance, with a focus on data relevant to research and development.

Chemical Identity: Synonyms and Alternative Names

Methyltartronic acid is a dicarboxylic acid that is structurally related to tartronic acid and malic acid. It is scientifically known by its IUPAC name, 2-hydroxy-2-methylpropanedioic acid. Due to its various representations in chemical literature and databases, a clear understanding of its synonyms and identifiers is crucial for comprehensive research.

Nomenclature Type	Value	Reference
IUPAC Name	2-hydroxy-2-methylpropanedioic acid	
Synonyms	Isomalic acid, 2-Hydroxy-2-methylmalonic acid, DL-Methyltartronic acid	
CAS Registry Number	595-98-2, 595-48-2	
Molecular Formula	C ₄ H ₆ O ₅	
Molecular Weight	134.09 g/mol	
InChI Key	LNRVTEQEGXVMEF-UHFFFAOYSA-N	

Physicochemical Properties

Precise experimental data on the physicochemical properties of **Methyltartronic acid** are not abundantly available in the public domain. The following table summarizes available data, including some estimated values which should be considered with caution. For comparison, data for the related compound Tartronic acid is also provided where available.

Property	Methyltartronic Acid (Value)	Tartronic Acid (Value for Comparison)	Reference
Melting Point	~142 °C (estimate)	158-160 °C (decomposes)	
Boiling Point	~167.16 °C (estimate)	-	
Density	~1.25 g/cm ³ (estimate)	-	
pKa ₁	~2.33 (estimate)	2.42	
pKa ₂	~4.55 (estimate)	4.54	
Water Solubility	Soluble	Soluble in water and alcohol	

Spectral Data

Spectral data is essential for the identification and characterization of **Methyltartronic acid**.

While raw spectral data is not provided here, the following summarizes the available information.

- **Infrared (IR) Spectroscopy:** The National Institute of Standards and Technology (NIST) database contains a gas-phase IR spectrum for **Methyltartronic acid**. This spectrum would be characterized by strong absorptions corresponding to the O-H stretches of the carboxylic acid and alcohol groups, as well as the C=O stretch of the carboxylic acid groups.
- **Mass Spectrometry (MS):** An electron ionization mass spectrum is available in the NIST database. The fragmentation pattern would be key to confirming the molecular structure. Expected fragments would arise from the loss of water, carbon dioxide, and cleavage of the carbon-carbon bonds.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Detailed ^1H and ^{13}C NMR data for **Methyltartronic acid** is not readily available in public databases. For a molecule with this structure, one would expect a singlet in the ^1H NMR spectrum for the methyl protons and broad signals for the hydroxyl and carboxylic acid protons. The ^{13}C NMR spectrum would show signals for the methyl carbon, the quaternary carbon bearing the hydroxyl group, and the two equivalent carboxylic acid carbons.

Experimental Protocols

Detailed, validated experimental protocols for the synthesis, purification, and analysis of **Methyltartronic acid** are not extensively published. However, based on its chemical structure, the following general methodologies would be applicable.

Synthesis

A potential synthetic route to **Methyltartronic acid** is the oxidation of methylmalonic acid.

Hypothetical Protocol for Oxidation of Methylmalonic Acid:

- **Reaction Setup:** Dissolve methylmalonic acid in a suitable aqueous solvent. The reaction vessel should be equipped with a stirrer and temperature control.

- **Oxidizing Agent:** A suitable oxidizing agent, such as hydrogen peroxide with a catalyst (e.g., a tungstate salt), would be added dropwise to the solution while maintaining a controlled temperature.
- **Reaction Monitoring:** The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Workup and Purification:** Upon completion, the reaction mixture would be subjected to a standard aqueous workup. This may involve quenching any remaining oxidizing agent, followed by extraction of the product into an organic solvent. Purification of the crude product could be achieved by recrystallization from a suitable solvent system or by column chromatography.

Purification

For purification of **Methyltartronic acid**, recrystallization is a likely method.

General Recrystallization Protocol:

- **Solvent Selection:** A suitable solvent or solvent mixture would be one in which **Methyltartronic acid** is sparingly soluble at room temperature but highly soluble at elevated temperatures.
- **Dissolution:** The crude **Methyltartronic acid** is dissolved in the minimum amount of the hot solvent.
- **Decolorization:** If colored impurities are present, a small amount of activated charcoal can be added to the hot solution and then removed by hot filtration.
- **Crystallization:** The hot, saturated solution is allowed to cool slowly to room temperature, and then potentially cooled further in an ice bath to induce crystallization.
- **Isolation:** The crystals are collected by vacuum filtration, washed with a small amount of cold solvent, and then dried under vacuum.

Analysis

High-Performance Liquid Chromatography (HPLC) is a suitable technique for the analysis of **Methyltartronic acid**.

General HPLC Method Parameters:

- Column: A reverse-phase C18 column is commonly used for the analysis of organic acids.
- Mobile Phase: An isocratic or gradient elution with a mixture of an aqueous buffer (e.g., phosphate buffer at a low pH to suppress ionization) and an organic modifier (e.g., acetonitrile or methanol).
- Detection: UV detection at a low wavelength (e.g., 210 nm) is typically used for carboxylic acids.
- Quantification: Quantification can be achieved by using a calibration curve prepared from standards of known concentration.

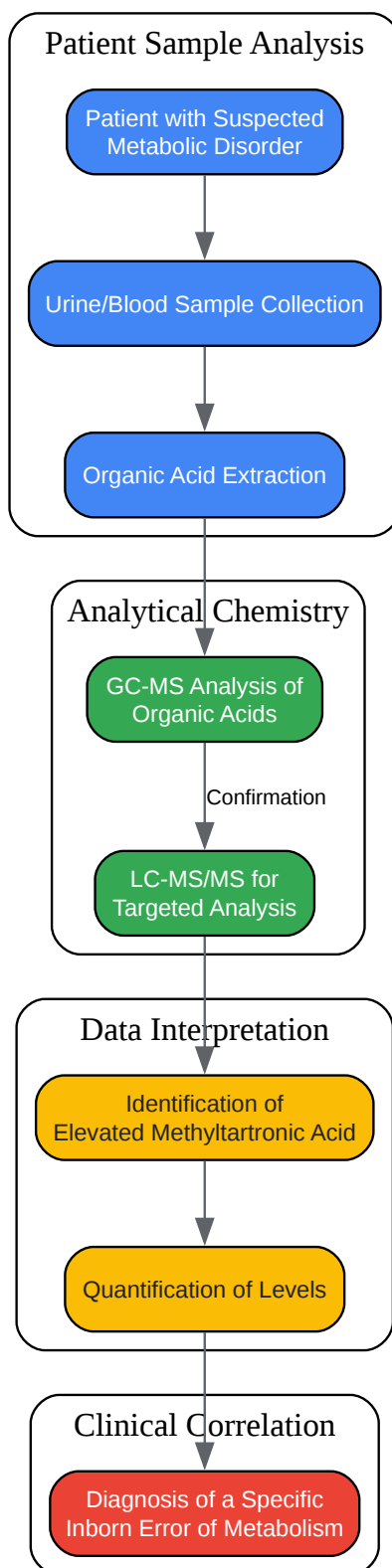
Biological Significance and Metabolic Pathways

While the specific biological role of **Methyltartronic acid** is not well-established, its structural similarity to other key metabolites suggests potential involvement in metabolic pathways. Notably, the accumulation of organic acids is a hallmark of several inborn errors of metabolism. It is hypothesized that **Methyltartronic acid** (as Isomalic acid) could be an intermediate or a biomarker in certain metabolic disorders.

Putative Role in Inborn Errors of Metabolism

Inborn errors of metabolism are genetic disorders that result in deficient or absent enzyme activity, leading to the accumulation of specific metabolites. The presence of unusual organic acids in blood and urine is often diagnostic for these conditions. Given its structure, it is plausible that **Methyltartronic acid** could accumulate in disorders affecting branched-chain amino acid metabolism or other related pathways.

Below is a hypothetical workflow for the investigation of **Methyltartronic acid** as a potential biomarker for an inborn error of metabolism.

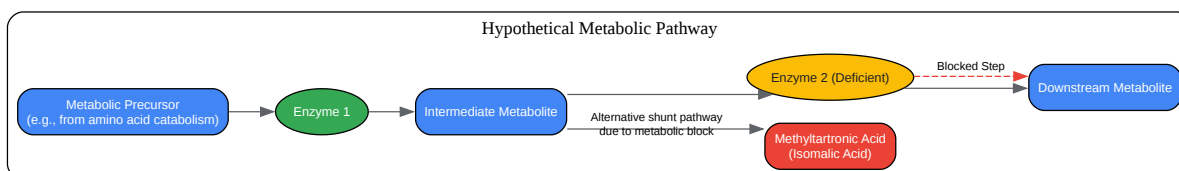


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Workflow for Investigating **Methyltartronic Acid** as a Biomarker.

Hypothesized Metabolic Pathway

The following diagram illustrates a hypothetical metabolic pathway where a metabolic block could lead to the accumulation of **Methyltartronic acid**. This is a simplified representation for illustrative purposes and requires experimental validation.



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Hypothesized Pathway Leading to **Methyltartronic Acid** Accumulation.

Conclusion

Methyltartronic acid is a compound with several synonyms, the most common being Isomalic acid and its IUPAC name, 2-hydroxy-2-methylpropanedioic acid. While detailed experimental data is somewhat limited in publicly accessible literature, its structural characteristics allow for the application of standard organic chemistry techniques for its synthesis, purification, and analysis. Its potential role as a biomarker in inborn errors of metabolism warrants further investigation, which could open new avenues for the diagnosis and understanding of these complex genetic disorders. This guide serves as a foundational resource for researchers and professionals in the field, highlighting the current state of knowledge and identifying areas for future research.

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